

Application Notes & Protocols: In Vitro Applications of WRW4 in Neutrophil Studies

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Compound of Interest

Compound Name: WRW4

Cat. No.: B15604727

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Neutrophils are the most abundant type of white blood cell and serve as the first line of defense in the innate immune system. Their functions, including chemotaxis, degranulation, and the production of reactive oxygen species (ROS), are critical for host defense but can also contribute to tissue damage in inflammatory diseases.[1] A key regulator of these functions is the Formyl Peptide Receptor 2 (FPR2), also known as FPRL1 or the lipoxin A4 receptor (ALX). [2][3][4]

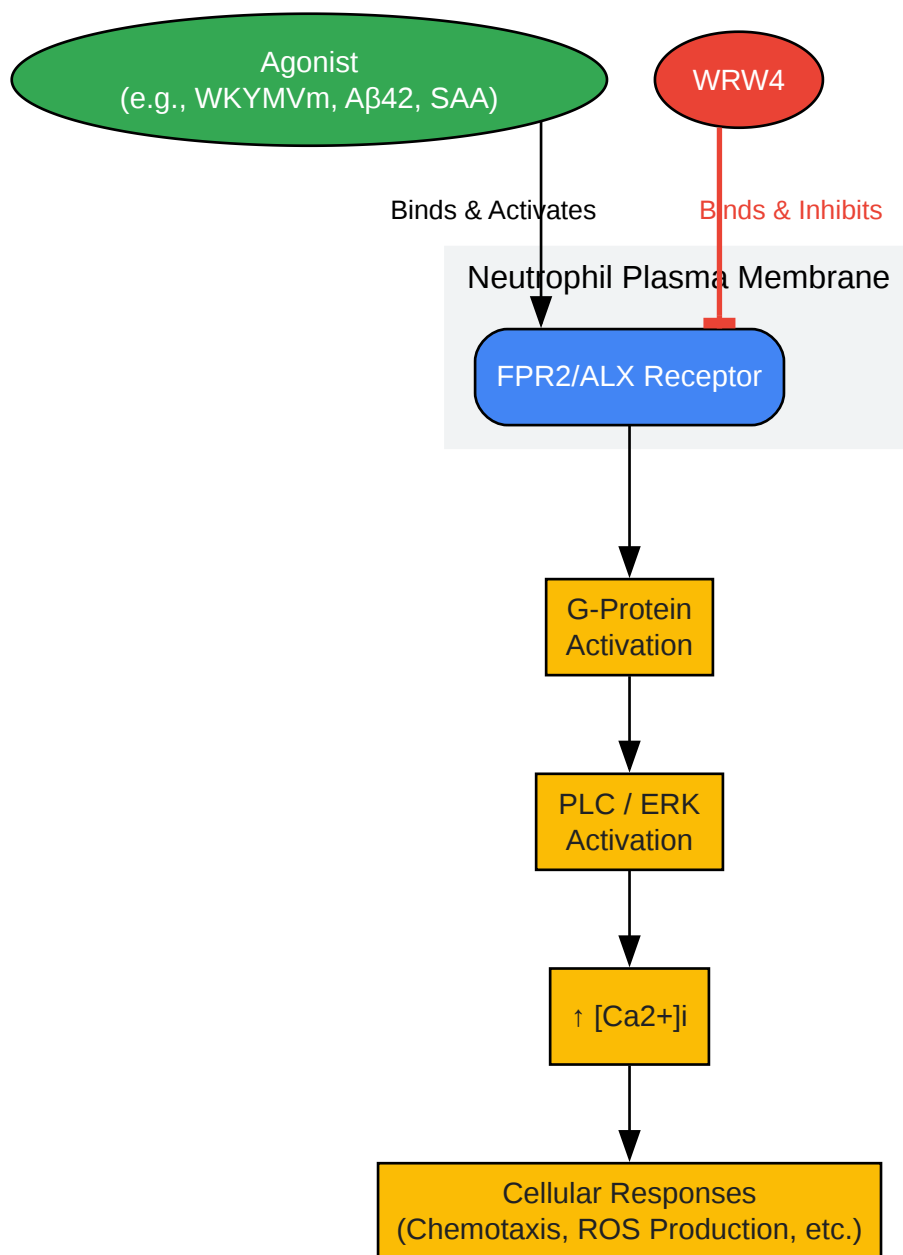
FPR2 is a G protein-coupled receptor that can mediate both pro-inflammatory and pro-resolving signals depending on the activating ligand.[4] This dual nature makes it a significant target for studying inflammation. **WRW4** (sequence: Trp-Arg-Trp-Trp-Trp-Trp) is a potent and selective hexapeptide antagonist of FPR2.[3][5] It acts by competitively inhibiting the binding of various agonists to FPR2, thereby blocking downstream signaling pathways.[2][5] This property makes **WRW4** an invaluable tool for dissecting the specific role of FPR2 in neutrophil activation and function in various in vitro models.

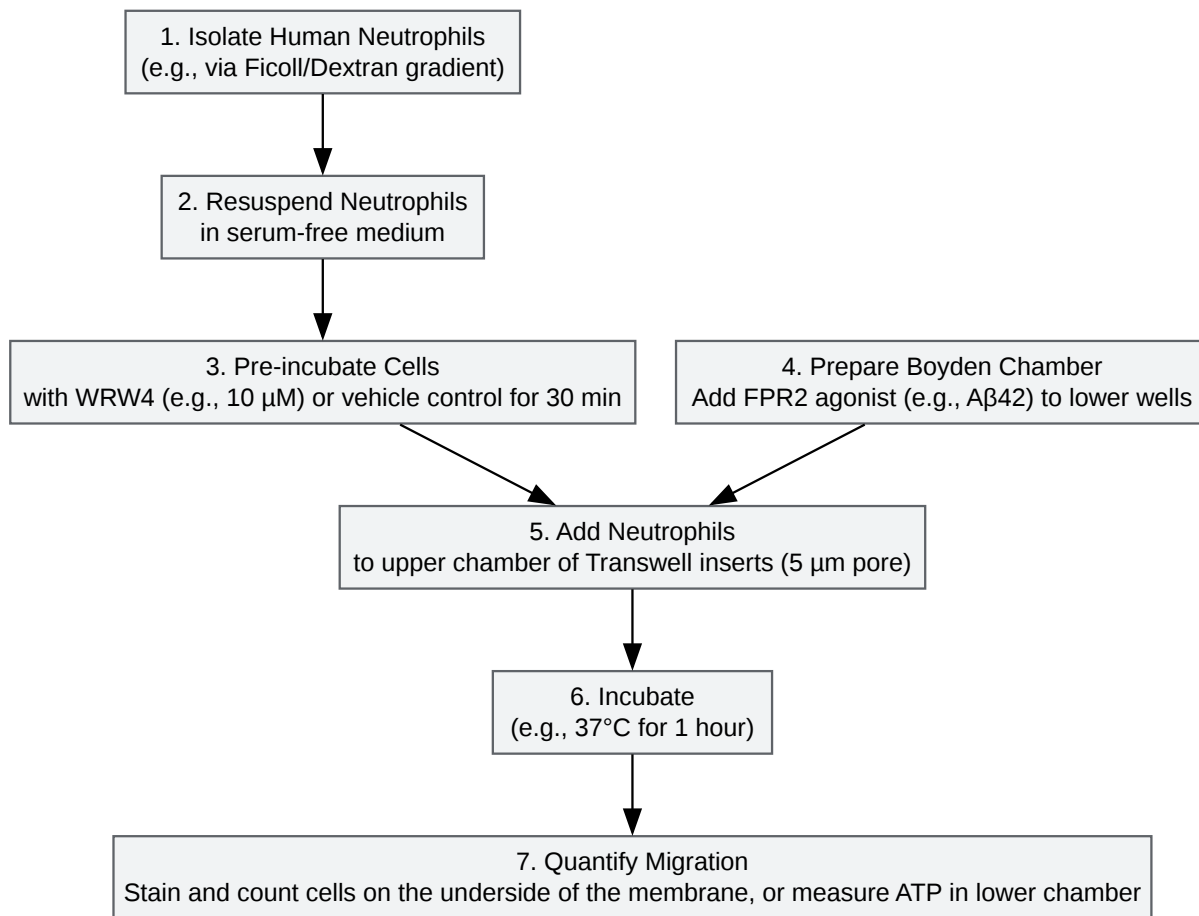
This document provides a technical guide on the use of **WRW4** in neutrophil studies, including its mechanism of action, quantitative data on its efficacy, and detailed protocols for key experimental assays.

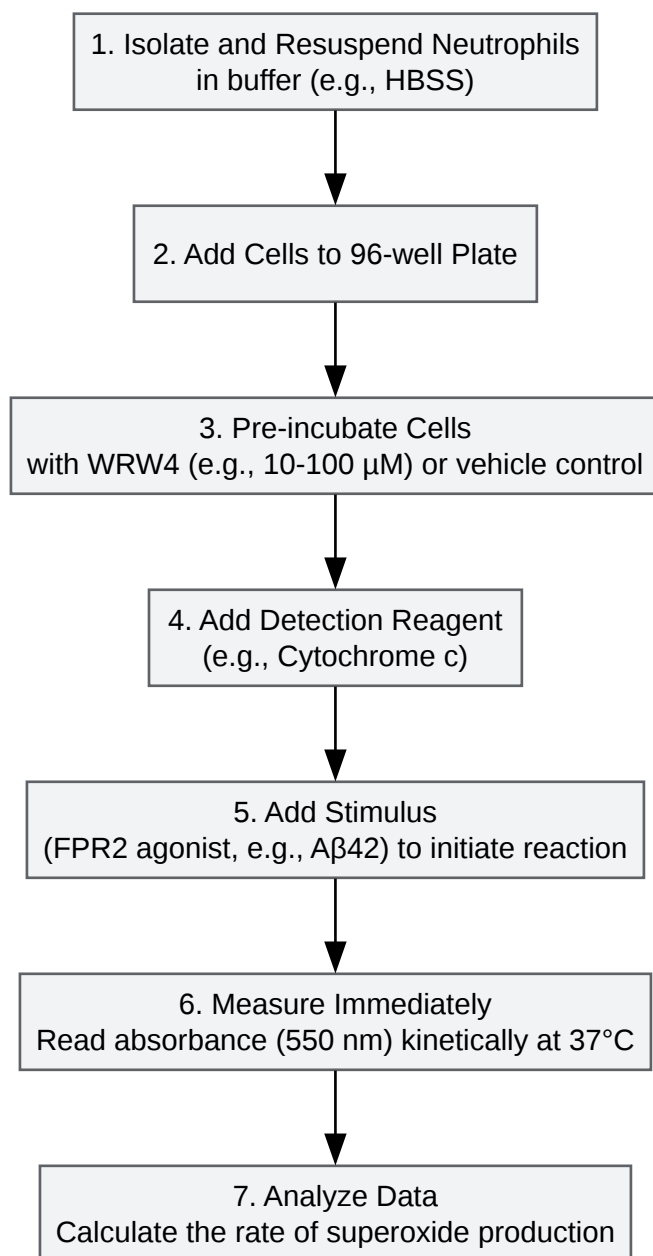
Mechanism of Action of WRW4

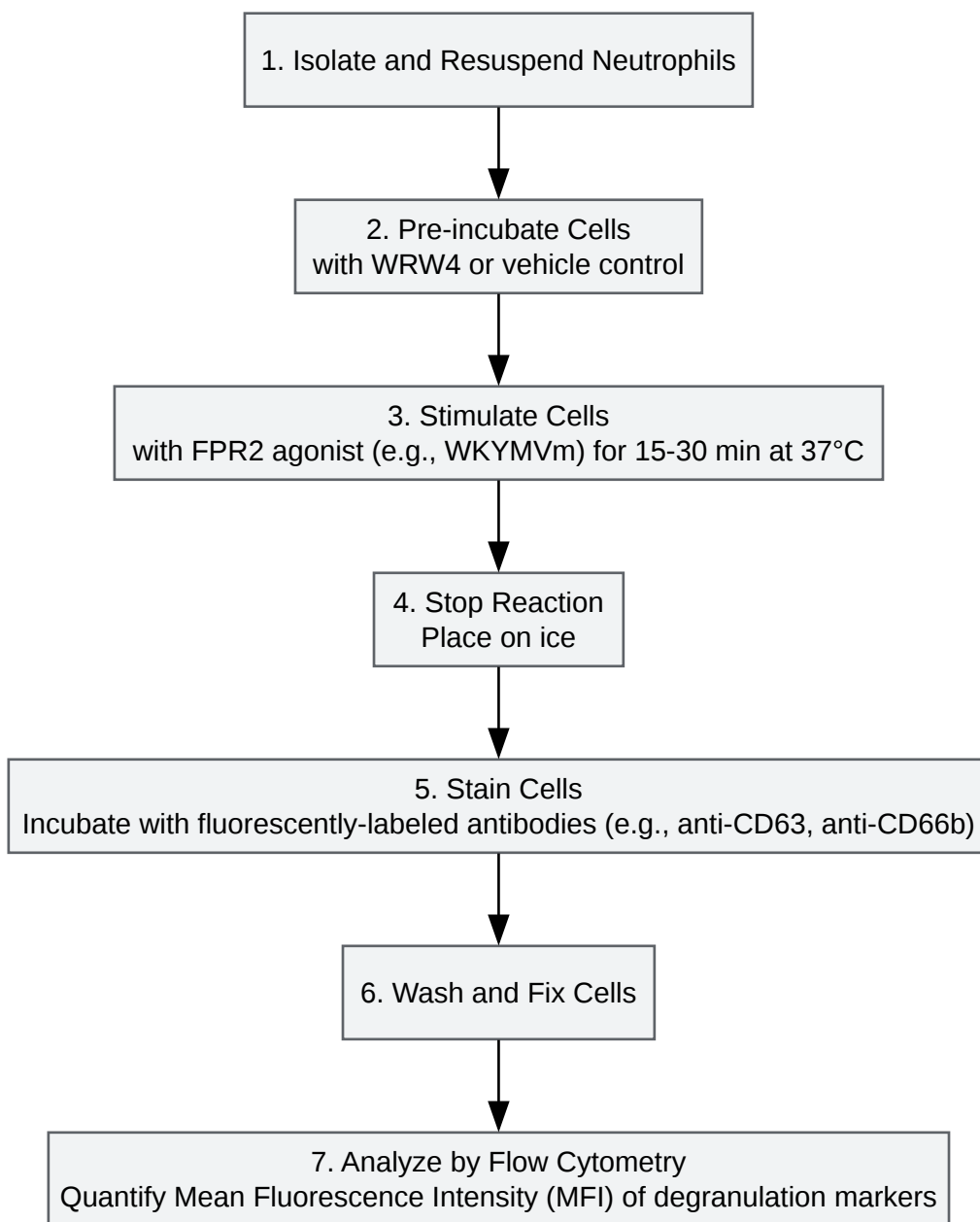
WRW4 selectively targets the Formyl Peptide Receptor 2 (FPR2). Agonists for FPR2 include bacterial and mitochondrial N-formyl peptides, the synthetic peptide WKYMVm, Serum Amyloid A (SAA), and amyloid- β 42 (A β 42).^{[2][5][6]} Upon agonist binding, FPR2 activates intracellular G-proteins, leading to a cascade of signaling events that include the activation of phospholipase C (PLC) and the MAP kinase pathway (ERK1/2), resulting in increased intracellular calcium ($[Ca^{2+}]_i$) and subsequent cellular responses.^{[7][8][9]}

WRW4 exerts its antagonistic effect by directly competing with these agonists for the binding site on FPR2, effectively preventing receptor activation and inhibiting all subsequent downstream signaling and physiological responses in neutrophils.^{[5][10]}









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